

Gabaculine handling safety data sheet

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Compound Focus: Gabaculine

CAS No.: 59556-29-5

Cat. No.: S576118

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Gabaculine Handling Overview

Property	Details
IUPAC Name	5-Aminocyclohexa-1,3-diene-1-carboxylic acid [1]
Common Form	Hydrochloride salt (e.g., C ₇ H ₉ NO ₂ •HCl) [2] [3]
CAS Number	59556-17-1 [2] [3]
Physical Form	White solid [3]
Purity	≥95% [2] [3]
Solubility	Soluble in water (25 mg/ml) [3]
Recommended Storage	-20°C [3]

Hazards Identification

- Toxicity Data:** Animal studies indicate significant toxicity. The **LD₅₀ in mice is 86 mg/kg**, and the effective dose for anticonvulsant activity is 35 mg/kg, indicating a low therapeutic index [1].
- Primary Hazard:** **Gabaculine** is a **potent neurotoxin** [1]. It acts as an **irreversible inhibitor of GABA transaminase**, increasing GABA levels in the brain [2] [1].

- **Regulatory Status:** According to one supplier, it is **not considered a hazardous substance by OSHA** standards [1]. However, given its documented neurotoxicity, it should be handled with extreme caution.

Safe Handling Procedures

- **Personal Protective Equipment (PPE):** While not specified for **Gabaculine**, general guidelines for handling chemicals recommend using appropriate PPE, including lab coats, gloves, and safety glasses [4].
- **Engineering Controls:** Work should be conducted in a well-ventilated area, such as a fume hood [4].
- **Spill Response:** Avoid creating dust. Absorb spills with a compatible material and dispose of according to local regulations [4].
- **First Aid:** If inhaled, move the person to fresh air. In case of contact with skin or eyes, rinse thoroughly with water [4].

How to Obtain the Official Safety Data Sheet

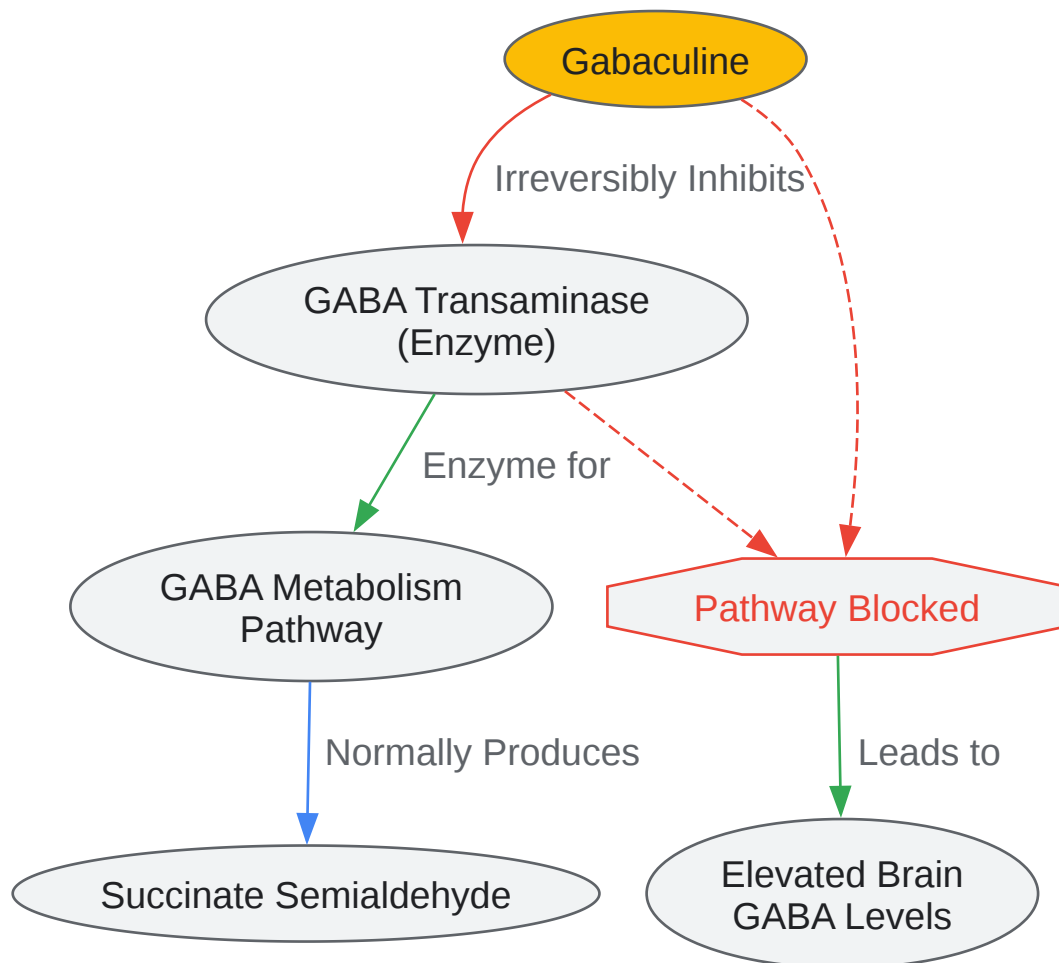
Since a full MSDS was not located, you can take the following steps to obtain it:

- **Contact the Manufacturer Directly:** The most reliable way to get a GHS-compliant Safety Data Sheet is to **contact the supplier** from whom you purchased or plan to purchase the compound [3].
- **Check Supplier Websites:** Reputable chemical suppliers often provide SDS upon request on their product pages for registered users [2] [3].

For Your Troubleshooting Guides

You may find the following mechanism of action diagram useful for creating technical materials about **Gabaculine**.

Gabaculine Mechanism of Action



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References

1. - Wikipedia Gabaculine [en.m.wikipedia.org]
2. | CAS 59556-17-1 | SCBT - Santa Cruz Biotechnology Gabaculine [scbt.com]
3. Gabaculine [enzo.com]

4. sciencedirect.com/topics/pharmacology-toxicology-and-pharmaceutical... [sciencedirect.com]

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